

Physicochemical Properties of Sparfloxacin: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sparfloxacin
CAS No.: 110871-86-8; 111542-93-9
Cat. No.: B15559742

[Get Quote](#)

Introduction

Sparfloxacin is a third-generation synthetic fluoroquinolone antimicrobial agent renowned for its broad spectrum of activity against a wide array of Gram-positive and Gram-negative bacteria, as well as atypical pathogens.[1] Its chemical structure, characterized by a difluorinated quinolone core, underpins its potent inhibitory action against bacterial DNA gyrase and topoisomerase IV.[1] An understanding of the physicochemical properties of **Sparfloxacin** is paramount for researchers, scientists, and drug development professionals, as these characteristics fundamentally influence its formulation, delivery, pharmacokinetic profile, and ultimately, its therapeutic efficacy. This technical guide provides a comprehensive overview of the core physicochemical properties of **Sparfloxacin**, complete with quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action and analytical workflows.

Core Physicochemical Properties

The key physicochemical parameters of **Sparfloxacin** are summarized in the table below, providing a consolidated view of its fundamental characteristics.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₂₂ F ₂ N ₄ O ₃	[2]
Molecular Weight	392.40 g/mol	[2]
Melting Point	266-269 °C (with decomposition)	[2]
Solubility		
In Water	0.113 mg/mL	
In Dimethylformamide (DMF)	~10 mg/mL	
In 1:1 DMF:PBS (pH 7.2)	~0.50 mg/mL	
In Ethanol	Insoluble	
In Chloroform	Soluble	
pKa (Acid Dissociation Constant)	pKa ₁ : 5.56 (strongest acidic), pKa ₂ : 8.88 (strongest basic)	
LogP (Octanol-Water Partition Coefficient)	-0.07 to 2.5	
Spectral Characteristics		
UV/Vis λ _{max}	223, 302, 375 nm	
Key FT-IR Peaks (cm ⁻¹)	3093-3462 (O-H and N-H stretch), 2848-2961 (C-H stretch), 1715 (C=O stretch, ketone), 1641 (C=O stretch, pyridone), 1586, 1533 (C=C aromatic stretch, N-H bend)	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Sparfloxacin** are outlined below. These protocols are based on established analytical techniques and

information cited in the literature.

Determination of Melting Point

The melting point of **Sparfloxacin** is determined using the capillary method as described in pharmacopeial procedures.

- Apparatus: A digital melting point apparatus.
- Procedure:
 - A small amount of finely powdered **Sparfloxacin** is packed into a capillary tube to a height of 2.5-3.5 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a constant rate of 1 °C/minute, starting from a temperature approximately 5°C below the expected melting point.
 - The temperature at which the substance begins to collapse is recorded as the onset of melting, and the temperature at which the substance is completely molten is recorded as the clear point. The range between these two temperatures constitutes the melting range.

Determination of Solubility by High-Performance Liquid Chromatography (HPLC)

The equilibrium solubility of **Sparfloxacin** in various media can be determined using the shake-flask method followed by quantification via HPLC.

- Apparatus:
 - Shimadzu LC-20AD HPLC system (or equivalent)
 - C18-WR column (250 x 4.6 mm, 5 µm particle size)
 - UV detector
 - Orbital shaker

- Centrifuge
- Reagents:
 - **Sparfloxacin** reference standard
 - Methanol (HPLC grade)
 - Potassium dihydrogen phosphate
 - Triethylamine
 - Hydrochloric acid
 - Anhydrous citric acid
 - Dibasic sodium phosphate
 - Sodium hydroxide
 - Purified water
- Procedure:
 - Preparation of Buffer Solutions: Prepare buffers of desired pH values (e.g., pH 1.2, 4.0, 6.8) and purified water.
 - Sample Preparation: An excess amount of **Sparfloxacin** is added to flasks containing a known volume (e.g., 10 mL) of each buffer solution and water.
 - Equilibration: The flasks are sealed and agitated in an orbital shaker at a constant temperature (e.g., 37.0 ± 0.1 °C) for 48 hours to ensure equilibrium is reached.
 - Phase Separation: The resulting suspensions are centrifuged (e.g., at 2000 rpm for 10 min) to separate the undissolved solid.
 - Sample Analysis: The supernatant is carefully collected, filtered through a 0.45 µm nylon filter, and appropriately diluted for HPLC analysis.

- HPLC Conditions:
 - Mobile Phase: A mixture of phosphate solution (6.8 g of potassium dihydrogen phosphate and 3.0 mL of triethylamine in 1000 mL of water) and methanol in a 45:55 ratio.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 μ L.
 - Detection Wavelength: 298 nm.
- Quantification: A calibration curve is generated using standard solutions of **Sparfloxacin** of known concentrations. The concentration of **Sparfloxacin** in the samples is determined by comparing their peak areas to the calibration curve.

Determination of pKa by Potentiometric Titration

The acid dissociation constants (pKa) of **Sparfloxacin** can be determined by potentiometric titration.

- Apparatus:
 - Calibrated potentiometer with a combined pH electrode.
 - Magnetic stirrer.
 - Burette.
- Reagents:
 - **Sparfloxacin**
 - 0.1 M Hydrochloric acid (HCl)
 - 0.1 M Sodium hydroxide (NaOH)
 - 0.15 M Potassium chloride (KCl) solution

- Standard pH buffers (pH 4, 7, and 10)
- Procedure:
 - Instrument Calibration: Calibrate the potentiometer using standard pH buffers.
 - Sample Preparation: Prepare a 1 mM solution of **Sparfloxacin**.
 - Titration Setup: Place a known volume (e.g., 20 mL) of the **Sparfloxacin** solution in a reaction vessel on a magnetic stirrer. Immerse the pH electrode into the solution. Maintain a constant ionic strength using 0.15 M KCl solution.
 - Titration: Make the sample solution acidic (pH 1.8-2.0) with 0.1 M HCl. Titrate the solution with standardized 0.1 M NaOH, adding the titrant in small increments. Record the pH after each addition until the pH reaches approximately 12-12.5 and stabilizes.
 - Data Analysis: Plot the pH values against the volume of titrant added to generate a titration curve. The pKa values are determined from the inflection points of the curve.

Determination of LogP by the Shake-Flask Method

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity and can be determined using the shake-flask method.

- Apparatus:
 - Separatory funnels or centrifuge tubes with screw caps.
 - Mechanical shaker.
 - Centrifuge.
 - Analytical instrument for quantification (e.g., HPLC-UV).
- Reagents:
 - **Sparfloxacin**
 - n-Octanol (pre-saturated with buffer)

- Phosphate buffer (e.g., pH 7.4, pre-saturated with n-octanol)
- Procedure:
 - Phase Saturation: Pre-saturate the n-octanol with the aqueous buffer and the buffer with n-octanol by shaking them together for 24 hours and allowing the phases to separate.
 - Partitioning: A known amount of **Sparfloxacin** is dissolved in one of the phases (typically the one in which it is more soluble). A known volume of this solution is then mixed with a known volume of the other phase in a separatory funnel or tube.
 - Equilibration: The mixture is shaken for a sufficient time (e.g., 1-2 hours) to allow for the partitioning of **Sparfloxacin** between the two phases to reach equilibrium.
 - Phase Separation: The mixture is centrifuged to ensure complete separation of the two phases.
 - Quantification: The concentration of **Sparfloxacin** in both the aqueous and the n-octanol phases is determined using a suitable analytical method like HPLC-UV.
 - Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of **Sparfloxacin** in the n-octanol phase to its concentration in the aqueous phase. LogP is the logarithm of this value.

UV-Visible Spectrophotometry

UV-Vis spectroscopy is used to determine the wavelengths of maximum absorbance (λ_{max}) of **Sparfloxacin**.

- Apparatus: UV-Visible Spectrophotometer.
- Reagents:
 - **Sparfloxacin**
 - Suitable solvent (e.g., methanol, 20% sodium benzoate solution)
- Procedure:

- Sample Preparation: Prepare a dilute solution of **Sparfloxacin** in the chosen solvent. A typical concentration is in the range of 2-20 µg/mL.
- Spectral Scan: Scan the solution over a wavelength range of 200-400 nm using the solvent as a blank.
- λ_{max} Determination: Identify the wavelengths at which the absorbance is maximal.

Fourier-Transform Infrared (FTIR) Spectroscopy

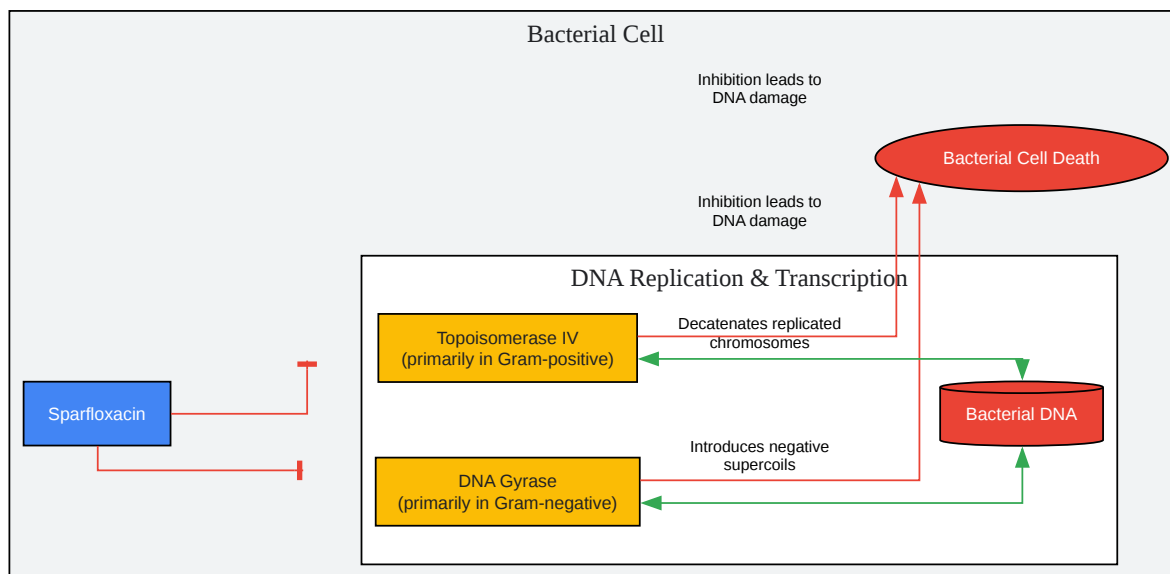
FTIR spectroscopy is used to identify the functional groups present in the **Sparfloxacin** molecule.

- Apparatus: Fourier-Transform Infrared Spectrometer.
- Procedure:
 - Sample Preparation: A small amount of **Sparfloxacin** powder is mixed with potassium bromide (KBr) and compressed into a thin pellet.
 - Spectral Acquisition: The KBr pellet is placed in the sample holder of the FTIR spectrometer, and the spectrum is recorded over a frequency range of 4000-400 cm^{-1} .
 - Data Analysis: The resulting spectrum is analyzed to identify the characteristic absorption peaks corresponding to the various functional groups in the molecule.

Visualizations

Mechanism of Action of Sparfloxacin

Sparfloxacin, like other fluoroquinolones, exerts its bactericidal effect by inhibiting two key bacterial enzymes: DNA gyrase and topoisomerase IV. These enzymes are essential for DNA replication, transcription, repair, and recombination. The following diagram illustrates this mechanism.

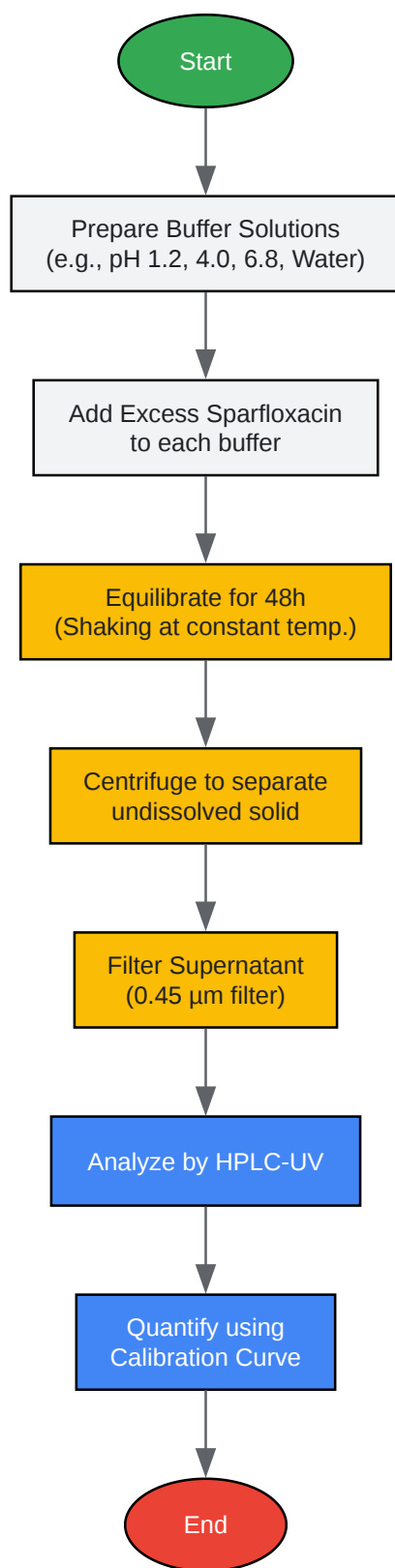


[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Sparfloxacin** targeting bacterial DNA gyrase and topoisomerase IV.

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps involved in determining the solubility of **Sparfloxacin** using the shake-flask method with HPLC analysis.

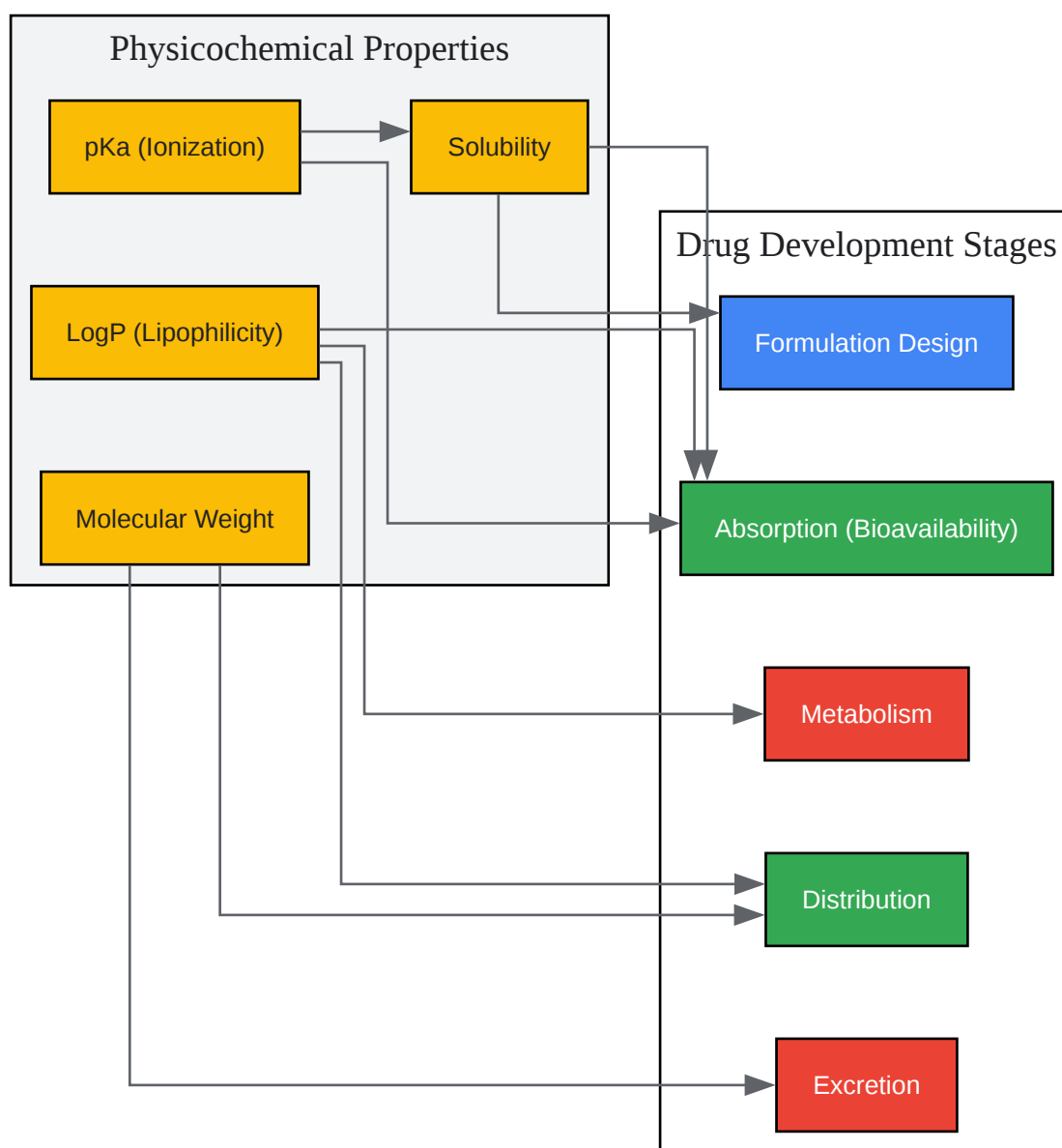


[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of **Sparfloxacin**.

Logical Relationship of Physicochemical Properties to Drug Development

The physicochemical properties of a drug like **Sparfloxacin** are interconnected and have a profound impact on its journey through the drug development pipeline. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Caption: Relationship between physicochemical properties and drug development stages.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Physicochemical Properties of Sparfloxacin: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15559742/docs#physicochemical-properties-of-sparfloxacin-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15559742/docs#physicochemical-properties-of-sparfloxacin-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check